

(Chloromethyl)methyldichlorosilane: A Comprehensive Physicochemical and Safety Guide

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Compound of Interest

Compound Name: *Dichloro(chloromethyl)methylsilane*

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(Chloromethyl)methyldichlorosilane (CMMDS), with the chemical formula $\text{ClCH}_2\text{Si}(\text{CH}_3)\text{Cl}_2$, is a reactive organosilane compound. Its bifunctional nature, containing both a reactive chloromethyl group and hydrolyzable silicon-chlorine bonds, makes it a versatile intermediate in organic and organosilicon synthesis. This guide provides an in-depth overview of its physicochemical properties, experimental protocols for its characterization, and essential safety and handling information.

Core Physicochemical Properties

The fundamental physicochemical properties of (Chloromethyl)methyldichlorosilane are summarized in the table below. These parameters are critical for its application in chemical synthesis and for ensuring safe handling and storage.

Property	Value
Molecular Formula	C ₂ H ₅ Cl ₃ Si
Molecular Weight	163.51 g/mol [1][2]
Boiling Point	121-122 °C[1][3]
Density	1.284 g/mL at 25 °C[1][3]
Refractive Index (n _{20/D})	1.449[1][3]
Flash Point	35 °C (95 °F) - closed cup[1]
Solubility	Reacts with water and protic solvents.[3] Soluble in common non-polar organic solvents.
Vapor Density	>1 (vs air)[1][3]

Reactivity and Stability

(Chloromethyl)methyldichlorosilane is a highly reactive compound. Its key reactivity characteristics include:

- **Hydrolysis:** It reacts violently with water, moisture, and protic solvents to produce hydrochloric acid and siloxanes.[4][5] This reaction is exothermic and can generate corrosive and toxic fumes.
- **Reaction with Nucleophiles:** The silicon-chlorine bonds are susceptible to nucleophilic attack by alcohols, amines, and other nucleophiles, leading to substitution reactions.
- **Thermal Stability:** The compound is stable when stored in a dry, inert atmosphere. However, it can decompose at elevated temperatures.
- **Incompatibilities:** It is incompatible with strong oxidizing agents, acids, bases, alcohols, and amines.[5]

Experimental Protocols

Accurate characterization of (Chloromethyl)methyldichlorosilane is crucial for its use in research and development. Below are detailed methodologies for key analytical experiments.

Purity Determination by Gas Chromatography (GC)

Gas chromatography is a standard method for assessing the purity of volatile compounds like (Chloromethyl)methyldichlorosilane.

Objective: To separate and quantify the components in a sample of (Chloromethyl)methyldichlorosilane.

Methodology:

- **Instrumentation:** A gas chromatograph equipped with a thermal conductivity detector (TCD) or a flame ionization detector (FID) is suitable. Given the chlorinated nature of the analyte, a TCD is often preferred.
- **Column:** A non-polar capillary column, such as one with a polydimethylsiloxane stationary phase (e.g., DB-1 or equivalent), is recommended for the separation of chlorosilanes.
- **Carrier Gas:** An inert carrier gas such as helium or nitrogen should be used at a constant flow rate.
- **Temperature Program:**
 - **Injector Temperature:** Set to a temperature that ensures rapid volatilization without thermal decomposition, typically around 150 °C.
 - **Oven Temperature:** A programmed temperature gradient is effective. For example, an initial temperature of 60 °C held for 2 minutes, followed by a ramp of 10 °C/minute to 200 °C, and held for 5 minutes.
 - **Detector Temperature:** Maintained at a higher temperature than the final oven temperature (e.g., 250 °C) to prevent condensation.
- **Sample Preparation:** Due to its reactivity with moisture, all sample handling must be performed under anhydrous conditions. The sample is typically diluted in a dry, inert solvent (e.g., hexane or toluene) before injection.

- **Data Analysis:** The purity is determined by calculating the area percentage of the main peak corresponding to (Chloromethyl)methyldichlorosilane relative to the total area of all peaks in the chromatogram.

Refractive Index Measurement

The refractive index is a fundamental physical property that can be used to identify and assess the purity of a liquid sample.

Objective: To measure the refractive index of a liquid sample of (Chloromethyl)methyldichlorosilane.

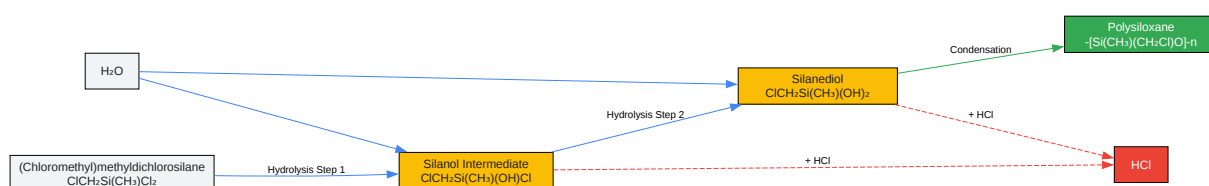
Methodology:

- **Instrumentation:** A standard Abbe refractometer is used for this measurement.
- **Temperature Control:** The refractometer prisms must be connected to a circulating water bath to maintain a constant temperature, typically 20 °C (for n_{20/D}).
- **Sample Application:**
 - Ensure the prism surfaces are clean and dry.
 - Due to the moisture sensitivity of the compound, this procedure should be carried out in a low-humidity environment or a glove box.
 - Using a dry pipette, apply a few drops of the (Chloromethyl)methyldichlorosilane sample onto the surface of the lower prism.
 - Immediately close the prisms to spread the liquid into a thin film.
- **Measurement:**
 - Adjust the light source and focus the eyepiece to observe the borderline between the light and dark fields.
 - Rotate the measurement knob to align the borderline precisely with the crosshairs in the eyepiece.

- Read the refractive index value from the instrument's scale.
- Cleaning: After the measurement, the prisms should be cleaned immediately with a dry, non-reactive solvent (e.g., hexane), followed by a soft lens tissue.

Chemical Pathways and Workflows

The following diagram illustrates the hydrolysis pathway of (Chloromethyl)methyldichlorosilane, a fundamental reaction of this compound.



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Caption: Hydrolysis pathway of (Chloromethyl)methyldichlorosilane.

Safety and Handling

(Chloromethyl)methyldichlorosilane is a hazardous chemical and must be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles with side shields, and a lab coat.[6] Work should be conducted in a well-ventilated fume hood.[6]
- Handling: Avoid contact with skin, eyes, and clothing.[6] Do not breathe vapors. It is a flammable liquid and vapor; keep away from heat, sparks, and open flames.[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.[7] Storage under an inert atmosphere (e.g., nitrogen) is recommended.[7]
- Spills: In case of a spill, evacuate the area. Use a non-combustible absorbent material to contain the spill. Do not use water.

- First Aid:
 - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[6]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.[6]
 - Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

This technical guide provides a summary of the critical information regarding (Chloromethyl)methyldichlorosilane for professionals in research and development. Always refer to the most current Safety Data Sheet (SDS) before handling this chemical.

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